

Proper Disposal of SCR1693: A Procedural Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SCR1693

Cat. No.: B14748107

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For researchers, scientists, and drug development professionals utilizing **SCR1693**, adherence to proper disposal protocols is critical for maintaining laboratory safety and environmental compliance. While specific disposal instructions for **SCR1693** (CAS # 24053-96-1) are not readily available, this guide provides a comprehensive framework based on the chemical's known properties and general best practices for the disposal of hazardous research chemicals.

SCR1693 is categorized as an irritant, and its health hazards have not been fully investigated. Therefore, treating it as a hazardous waste is mandatory. The following procedures are designed to ensure the safe handling and disposal of **SCR1693** and associated contaminated materials.

Chemical and Safety Data

A clear understanding of the chemical's properties is the first step in safe handling and disposal. The following table summarizes the key data for **SCR1693**.

| Property | Value |
|--------------------|--|
| Chemical Formula | C10H15ClO2S |
| Molecular Weight | 234.74 g/mol |
| CAS Number | 24053-96-1 |
| Known Hazards | Irritant |
| Emergency Overview | Avoid prolonged exposure. Do not breathe vapor. Use caution when handling. |

Experimental Protocols: Disposal of SCR1693

The disposal of **SCR1693** must be handled as a hazardous waste stream. The following step-by-step protocol should be followed:

1. Personal Protective Equipment (PPE):

- Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
- All handling of **SCR1693** waste should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[\[1\]](#)

2. Waste Segregation and Collection:

- Do not mix **SCR1693** waste with other chemical waste streams unless compatibility is confirmed.
- Collect all **SCR1693** waste, including unused product, solutions, and contaminated materials (e.g., pipette tips, gloves, and absorbent pads), in a designated, leak-proof, and chemically compatible container.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- The container should be clearly labeled as "Hazardous Waste: **SCR1693**" and include the chemical formula and any known hazards.[\[5\]](#)

3. Container Management:

- Keep the hazardous waste container securely closed at all times, except when adding waste.
[2][5]
- Store the waste container in a designated satellite accumulation area that is away from general laboratory traffic and incompatible chemicals.[5][6]
- Ensure the storage area has secondary containment to capture any potential leaks.[6]

4. Disposal of Empty Containers:

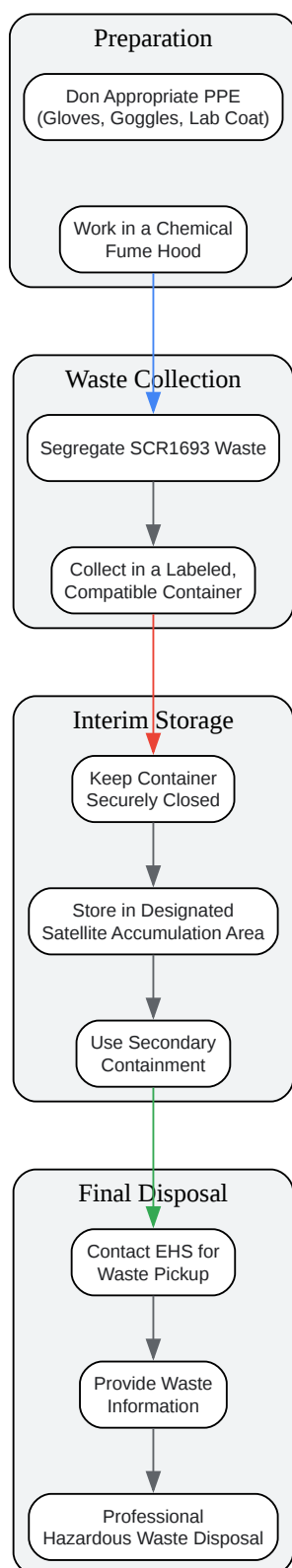
- Empty containers of **SCR1693** must also be disposed of as hazardous waste.
- Triple-rinse the empty container with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[2][7]
- After rinsing, deface or remove the original label and dispose of the container as solid waste, or as directed by your institution's Environmental Health and Safety (EHS) office.[2]

5. Final Disposal:

- Contact your institution's EHS office or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **SCR1693** waste.
- Provide the EHS office with all relevant information, including the completed hazardous waste label and any available safety data sheets.

Mandatory Visualization: SCR1693 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **SCR1693**.



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Caption: Logical workflow for the safe disposal of **SCR1693**.

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